Troubleshooting Guide: Common Performance Issues

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Compound Focus: **AdCaPy**

Cat. No.: S5441609

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The table below outlines common performance issues, their potential causes, and recommended solutions to help you optimize your Adopy experiments [1] [2].

Problem & Symptoms	Root Cause	Solution
Slow Model Training • Long iteration times • CPU/GPU maxed out	• Overly complex model • Inefficient data pipeline • Suboptimal hyperparameters	• **Apply pruning** to remove redundant parameters [2]. • **Use quantization** (e.g., FP32 to FP16) to reduce memory load [2]. • **Optimize hyperparameters** with Bayesian optimization or tools like Optuna [2].
High Memory Usage • Out-of-memory errors • System slowdown	• Large batch sizes • Model/data not optimized for hardware	• **Reduce batch size** and use gradient accumulation [2]. • **Use mixed-precision training** if supported by your hardware [2].
Long Inference Time • Delays in prediction • Cannot meet real-time needs	• Unoptimized model for deployment • Lack of hardware acceleration	• **Convert model** to an optimized format (e.g., via TensorRT, ONNX Runtime) [2]. • **Apply post-training quantization** to speed up inference on supported hardware [2].

Frequently Asked Questions (FAQs)

- **Q: What are the first steps I should take when my model is training too slowly?**
  - **A:** First, establish a **performance baseline** by measuring current training time per epoch, GPU/CPU utilization, and memory usage [1]. This helps you quantify the problem. Then, profile

your code to identify if the bottleneck is in data loading, model forward/backward pass, or the optimization step. Common initial fixes include optimizing your data loader and applying gradient accumulation if you are memory-constrained [2].

- **Q: How can I make my model faster without sacrificing accuracy?**
  - **A:** Techniques like **pruning** and **quantization** are designed to improve efficiency with minimal impact on accuracy [2]. Pruning removes non-critical weights from the model, while quantization reduces the numerical precision of the calculations. Using **fine-tuning** after applying these techniques can help recover any minor accuracy loss [2].
- **Q: My optimized model performs well on the test set but poorly in real-world use. Why?**
  - **A:** This is often a sign of **overfitting** or a **data mismatch**. Ensure your training set is large, diverse, and clean, and that it accurately represents the real-world data your model will encounter [2]. Using techniques like **regularization** and proper **cross-validation** during the training and optimization process can help improve the model's ability to generalize [2].

Experimental Protocols for Key Tests

Protocol for Benchmarking Model Efficiency

Objective: To quantitatively measure and compare the performance of different model optimization techniques [2].

Methodology:

- **Setup:** Prepare a baseline model and several optimized variants (e.g., pruned, quantized). Use a standardized, relevant dataset (e.g., ImageNet for image models, GLUE for NLP models) [2].
- **Execution:** For each model, measure the following metrics on the same hardware:
  - **Inference Time:** Average time to process a single batch.
  - **Memory Footprint:** Peak memory consumption during inference.
  - **Model Size:** Disk space occupied by the saved model.
  - **Accuracy/F1 Score:** Performance on a held-out test set.
- **Analysis:** Compare the metrics of optimized models against the baseline. A successful optimization significantly improves speed and reduces size and memory use while maintaining accuracy.

Protocol for Hyperparameter Tuning

Objective: To systematically find the optimal hyperparameters for a given model and dataset [2].

Methodology:

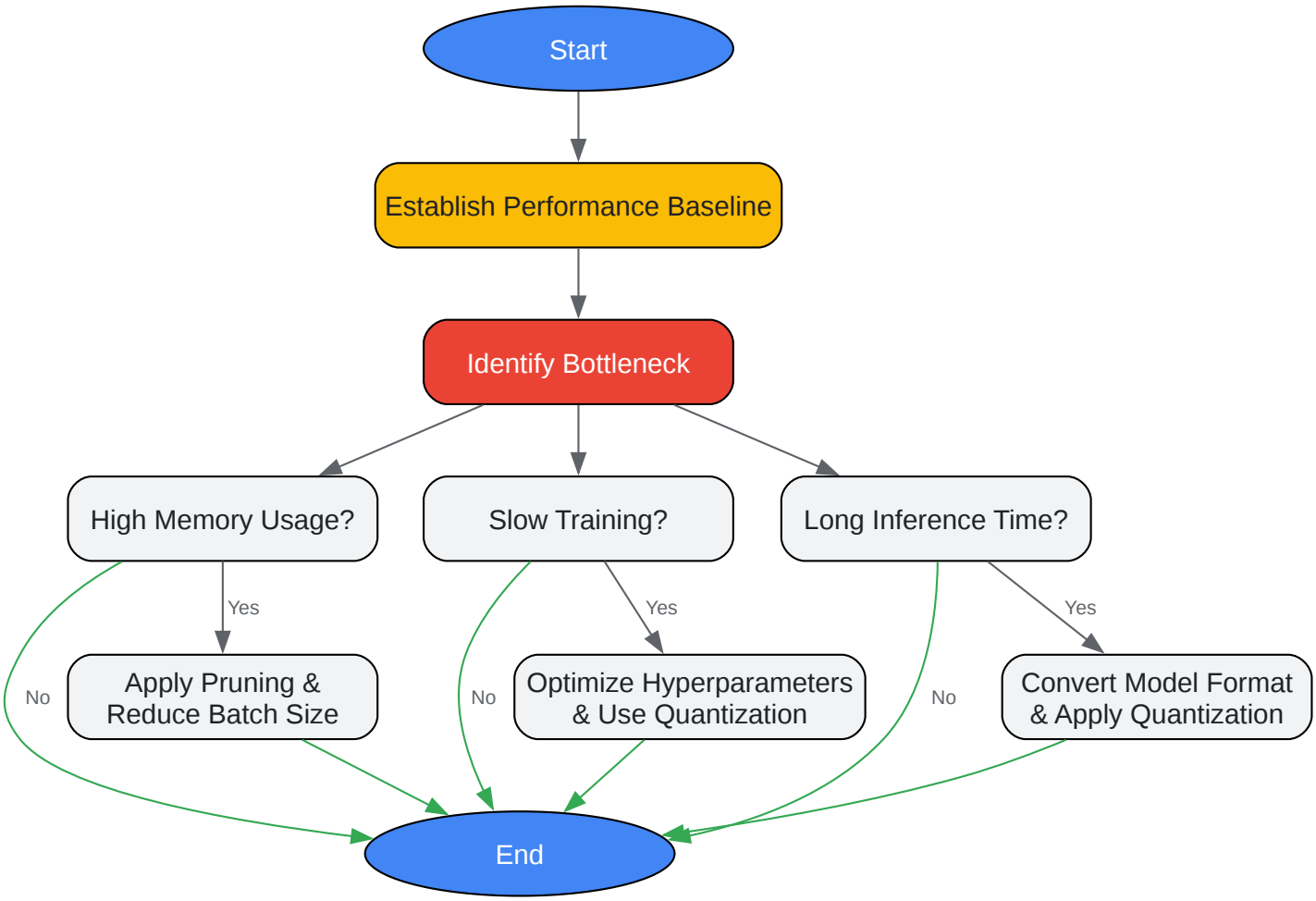
- **Setup:** Define a search space for key hyperparameters (e.g., learning rate, batch size, number of layers).
- **Execution:** Use a structured search method:
  - **Grid Search:** Exhaustively tries all combinations in a predefined set. Good for small search spaces [2].
  - **Random Search:** Randomly samples from the search space. Often more efficient than grid search [2].
  - **Bayesian Optimization:** Builds a probabilistic model to guide the search towards promising hyperparameters. Efficient for complex and expensive-to-evaluate models [2].
- **Analysis:** Select the hyperparameter set that yields the best performance on the validation set. Finally, evaluate the final model on the test set.

Workflow Visualizations with Graphviz

The following diagrams, generated using the DOT language, illustrate core processes. The scripts adhere to your specifications, using the provided color palette and ensuring high contrast between text and node backgrounds.

Performance Troubleshooting Workflow

This diagram outlines a systematic method for diagnosing and resolving performance issues.



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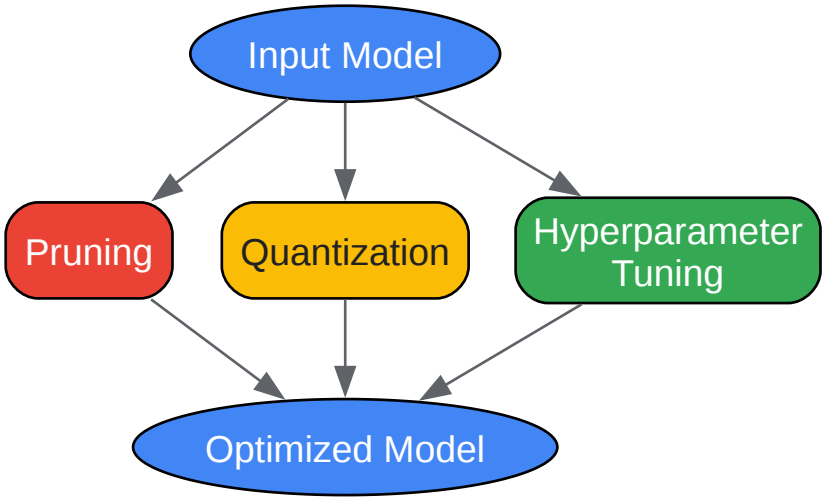
Model Optimization Techniques

This diagram provides a high-level overview of key AI model optimization techniques and their relationships [2].



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References

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2. AI Model Optimization Techniques for Enhanced Performance in 2025 [netguru.com]

To cite this document: Smolecule. [Troubleshooting Guide: Common Performance Issues]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b5441609#adopy-computational-efficiency]

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